

An In-depth Technical Guide to 4-Ethynyltoluene: Physical and Chemical Characteristics

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Compound of Interest

Compound Name: 4-Ethynyltoluene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **4-Ethynyltoluene**. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and materials science who utilize this versatile compound in their work. This document summarizes key quantitative data in structured tables, offers detailed experimental protocols for its synthesis and purification, and visualizes important reaction pathways.

Core Physical and Chemical Properties

4-Ethynyltoluene, also known as 1-ethynyl-4-methylbenzene or p-tolylacetylene, is an aromatic hydrocarbon characterized by a toluene molecule substituted with an ethynyl group at the para position.^[1] Its chemical structure combines the features of an aromatic ring and a terminal alkyne, making it a valuable building block in organic synthesis.^[2]

Structural and General Information

Property	Value	Reference
IUPAC Name	1-ethynyl-4-methylbenzene	[3]
Synonyms	4-Methylphenylacetylene, p-Tolylacetylene	[3]
CAS Number	766-97-2	[4]
Molecular Formula	C ₉ H ₈	[4][5]
Molecular Weight	116.16 g/mol	[4]
Appearance	Clear, colorless to pale yellow liquid or solid	[6][7]
Odor	Mild aromatic	[2]

Physicochemical Data

Property	Value	Reference
Melting Point	23 °C	[8]
Boiling Point	168-170 °C (at 760 mmHg)	[2]
Density	0.916 g/mL at 25 °C	[9]
Flash Point	48 °C (closed cup)	[8][10]
Refractive Index (n _{20/D})	1.547	[9]
Vapor Pressure	2.62 mmHg at 25 °C	[1][11]
Water Solubility	Insoluble	[6][11]

Spectroscopic Data

Spectroscopy	Data Reference
¹ H NMR	[1] [12]
¹³ C NMR	[10]
Infrared (IR)	[1] [13]
Mass Spectrometry (MS)	[1]

Experimental Protocols

Synthesis of 4-Ethynyltoluene via Sonogashira Coupling

A common and efficient method for the synthesis of **4-Ethynyltoluene** is the Sonogashira cross-coupling reaction between a 4-halotoluene (typically 4-iodotoluene) and a protected or terminal acetylene.[\[8\]](#)[\[14\]](#) The following protocol is a representative example.

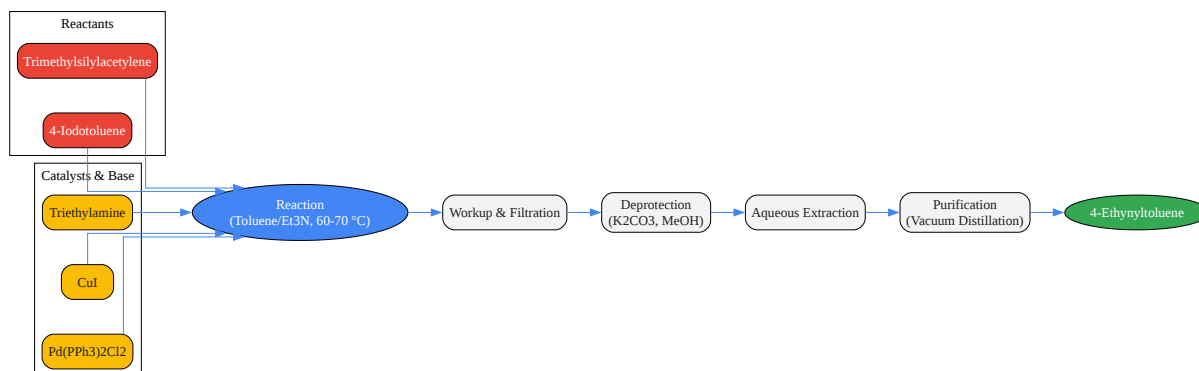
Materials:

- 4-Iodotoluene
- Trimethylsilylacetylene
- Bis(triphenylphosphine)palladium(II) dichloride (Pd(PPh₃)₂Cl₂)
- Copper(I) iodide (CuI)
- Triethylamine (Et₃N), anhydrous and deoxygenated
- Toluene, anhydrous
- Methanol
- Saturated aqueous ammonium chloride solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)

- Standard glassware for inert atmosphere reactions (Schlenk flask, condenser, etc.)

Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask under an argon atmosphere, add 4-iodotoluene (1.0 eq), bis(triphenylphosphine)palladium(II) dichloride (0.02 eq), and copper(I) iodide (0.04 eq).
- **Solvent and Reagent Addition:** Add anhydrous toluene and anhydrous, deoxygenated triethylamine (2:1 v/v). Stir the mixture at room temperature to dissolve the solids.
- **Alkyne Addition:** Add trimethylsilylacetylene (1.2 eq) dropwise to the reaction mixture at room temperature.
- **Reaction:** Heat the reaction mixture to 60-70 °C and stir for 4-6 hours, or until TLC analysis indicates complete consumption of the 4-iodotoluene.
- **Workup:** Cool the reaction mixture to room temperature and filter through a pad of celite to remove the catalyst. Concentrate the filtrate under reduced pressure.
- **Deprotection:** Dissolve the crude product in methanol and add a catalytic amount of potassium carbonate. Stir at room temperature for 2 hours.
- **Extraction:** Remove the methanol under reduced pressure. Add diethyl ether and wash with saturated aqueous ammonium chloride solution, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-Ethynyltoluene**.



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Caption: Workflow for the synthesis of **4-Ethynyltoluene** via Sonogashira coupling.

Purification by Vacuum Distillation

Due to its relatively high boiling point, **4-Ethynyltoluene** is best purified by vacuum distillation to prevent thermal decomposition.^[15]

Procedure:

- Setup: Assemble a vacuum distillation apparatus with a short path distillation head. Ensure all joints are properly sealed with vacuum grease.

- Distillation: Place the crude **4-Ethynyltoluene** in the distillation flask. Heat the flask gently in an oil bath.
- Fraction Collection: Collect the fraction that distills at a temperature corresponding to the expected boiling point at the applied vacuum. The boiling point will be significantly lower than the atmospheric boiling point of 168-170 °C.
- Storage: Store the purified, colorless liquid under an inert atmosphere in a cool, dark place.

Chemical Reactivity and Applications

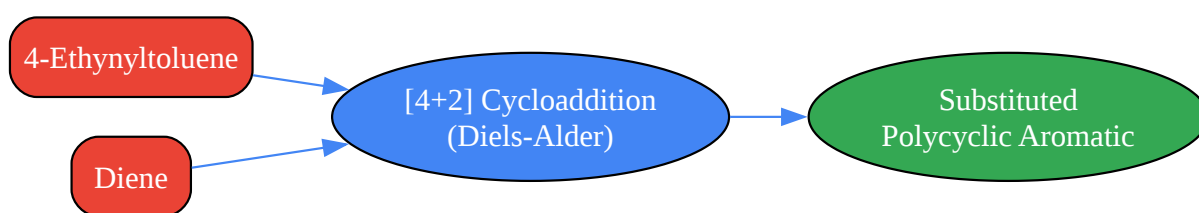
The terminal alkyne group in **4-Ethynyltoluene** is the primary site of its chemical reactivity, making it a versatile reagent in organic synthesis.

Cycloaddition Reactions

4-Ethynyltoluene can participate in various cycloaddition reactions, such as [2+2+2] cycloadditions and Diels-Alder reactions, to form complex polycyclic aromatic systems.

Polymerization

The ethynyl group allows for the polymerization of **4-Ethynyltoluene**, leading to the formation of conjugated polymers with potential applications in materials science and electronics.^{[4][16]}



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Caption: A representative [4+2] cycloaddition reaction involving **4-Ethynyltoluene**.

Safety and Handling

4-Ethynyltoluene is a flammable liquid and solid and should be handled with appropriate safety precautions.^{[8][10]} It is irritating to the eyes, respiratory system, and skin.^[11]

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.
- Handling: Use in a well-ventilated area, preferably in a fume hood. Keep away from heat, sparks, and open flames.[17] Ground and bond containers when transferring material.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.[6]

Conclusion

4-Ethynyltoluene is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. Its utility in organic synthesis, particularly in the construction of complex aromatic structures and polymers, makes it a compound of significant interest to the scientific community. The experimental protocols and data provided in this guide are intended to facilitate its safe and effective use in research and development.

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